

The Occurrence of Benzenepropanol in Plant Extracts: A Technical Guide

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Compound of Interest

Compound Name: Benzenepropanol

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Introduction

Benzenepropanol, also known as 3-phenyl-1-propanol or hydrocinnamic alcohol, is an aromatic alcohol naturally occurring in a variety of plant species. This compound and its derivatives are significant contributors to the floral and balsamic scents of many essential oils and resins. Beyond its aromatic properties, **benzenepropanol** is a subject of growing interest in the fields of phytochemistry and drug development due to its potential biological activities. This technical guide provides a comprehensive overview of the natural occurrence of **benzenepropanol** in plant extracts, its biosynthetic pathways, and detailed methodologies for its extraction and quantification.

Natural Occurrence and Quantitative Data

Benzenepropanol has been identified in a diverse range of plants, often as a component of their essential oils or resins. It is found in flowers, fruits, leaves, and bark. While its presence is widely reported, precise quantitative data can vary significantly depending on the plant species, geographical origin, harvesting time, and extraction method. The following table summarizes available quantitative data for **benzenepropanol** and related phenylpropanoids in select plant extracts.

Plant Species	Common Name	Plant Part	Compound	Concentration	Reference(s)
Hyacinthus orientalis L.	Hyacinth	Flower	Phenethyl alcohol	75% of essential oil	[1]
Cinnamomum zeylanicum	Cinnamon	Bark	(E)-Cinnamaldehyde	68.95% - 81.53% of essential oil	[2][3]
Cinnamomum zeylanicum	Cinnamon	Bark	Benzaldehyde	9.94% of essential oil	[2]
Styrax benzoin	Benzoin	Resin	Benzoic acid, Cinnamic acid and their esters	Major constituents	[4][5]

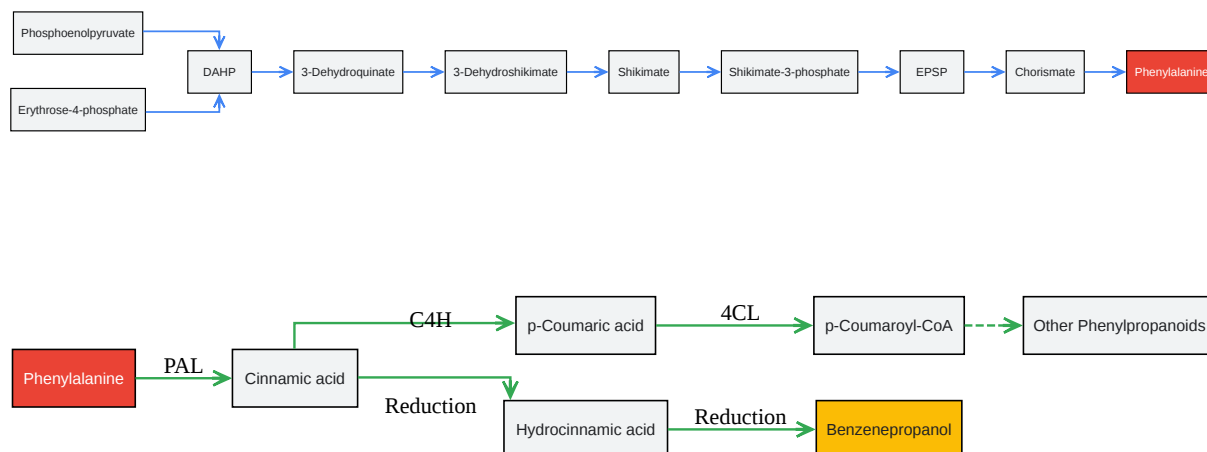
Note: Data for **benzenepropanol** is limited in publicly available literature. The table includes closely related phenylpropanoids found in significant concentrations in well-known aromatic plants to provide context for potential sources.

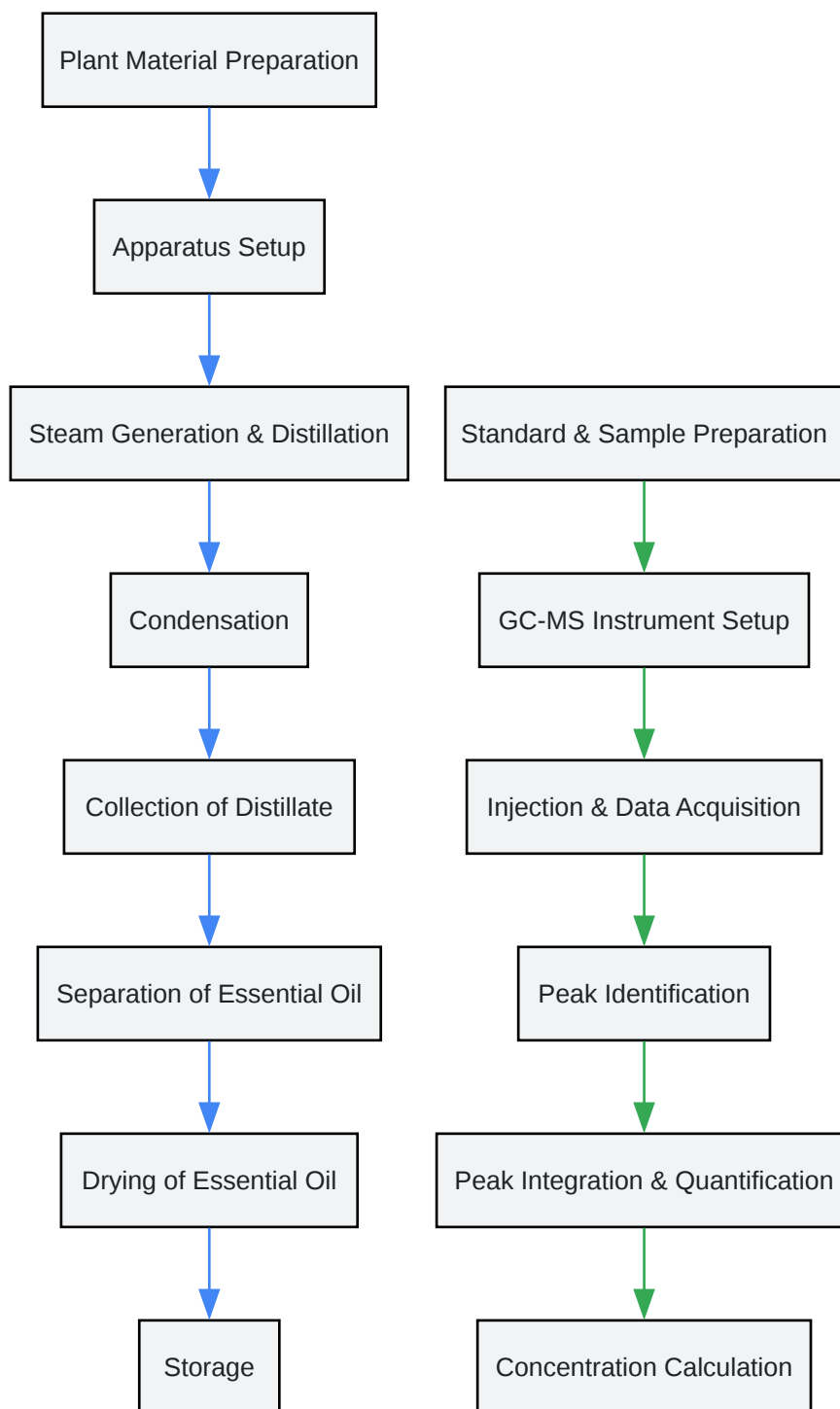
Biosynthesis of Benzenepropanol

Benzenepropanol is a phenylpropanoid, a class of plant secondary metabolites derived from the amino acid phenylalanine. The biosynthesis of phenylalanine occurs through the shikimate pathway, a central metabolic route in plants and microorganisms. Following the synthesis of phenylalanine, the phenylpropanoid pathway converts it into a wide array of compounds, including **benzenepropanol**.

Shikimate Pathway

The shikimate pathway begins with the condensation of phosphoenolpyruvate (from glycolysis) and erythrose-4-phosphate (from the pentose phosphate pathway) and proceeds through a series of enzymatic steps to produce chorismate, the precursor to the aromatic amino acids phenylalanine, tyrosine, and tryptophan.





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